chemical structure of 5-Chloro-3-(2-fluorophenyl)benzoic acid

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Compound of Interest	
Compound Name:	*5-Chloro-3-(2-fluorophenyl)benzoic acid*
CAS No.:	*1214371-99-9*
Cat. No.:	*B6340799*

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Technical Profile: 5-Chloro-3-(2-fluorophenyl)benzoic Acid

Part 1: Executive Summary & Structural Significance

In the landscape of medicinal chemistry, **5-Chloro-3-(2-fluorophenyl)benzoic acid** (CAS: 1214371-99-9) represents a privileged "meta-terphenyl-like" scaffold. Unlike simple biphenyls, this molecule features a 1,3,5-substitution pattern on the central ring, a geometry highly prized for its ability to project functional groups into distinct spatial vectors within a protein binding pocket.

This guide dissects the compound not merely as a catalog item, but as a precision tool for drug discovery. Its utility stems from three synergistic structural features:

- The Carboxylate Anchor: Provides a polar head group for salt bridges (e.g., with Arginine/Lysine residues).

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- The 2-Fluoro Biaryl Twist: The ortho-fluorine atom sterically clashes with the central ring protons, forcing the biaryl system out of planarity. This "twist" reduces aggregation, improves solubility, and enhances selectivity by mimicking non-planar biological substrates.
- The 5-Chloro Lipophilic Handle: A metabolic block that fills hydrophobic pockets and modulates the pKa of the benzoic acid via inductive electron withdrawal.

Part 2: Chemical Identity & Physiochemical Profile[1][2]

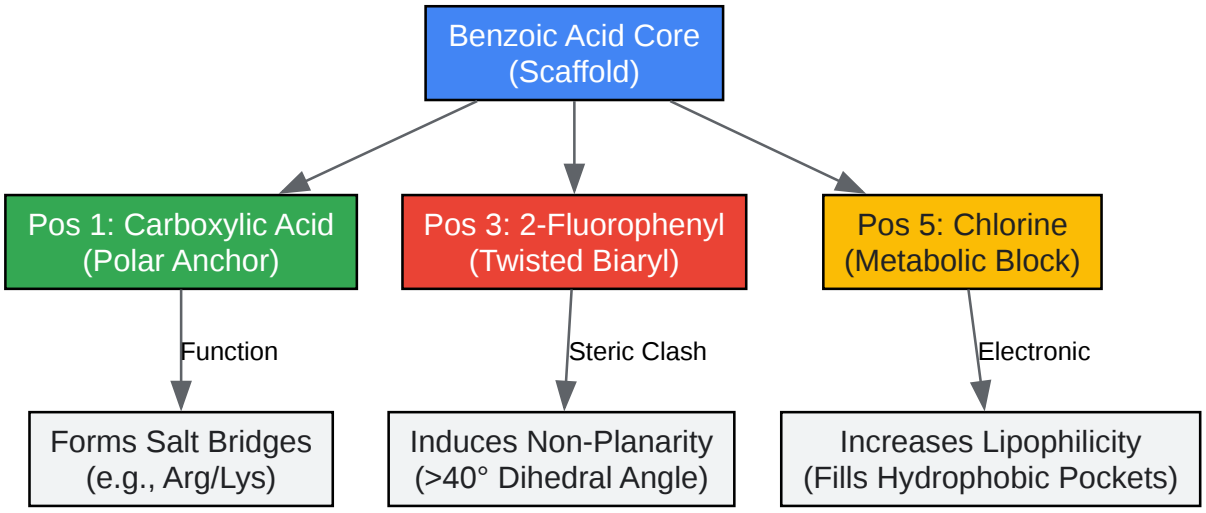
Table 1: Core Chemical Specifications

Property	Specification
IUPAC Name	5-Chloro-3-(2-fluorophenyl)benzoic acid
CAS Number	1214371-99-9
Molecular Formula	$C_{13}H_8ClFO_2$
Molecular Weight	250.65 g/mol
LogP (Predicted)	~3.4 (Lipophilic)
pKa (Predicted)	~3.8 (Acidic, modulated by Cl and Aryl groups)
Topological Polar Surface Area (TPSA)	37.3 $Å^2$
H-Bond Donors/Acceptors	1 Donor / 2 Acceptors
Rotatable Bonds	2 (C-C biaryl bond, C-COOH bond)

Part 3: Structural Analysis & SAR Logic

To understand the utility of this scaffold, we must visualize the electronic and steric pressures it exerts. The following diagram maps the Structure-Activity Relationship (SAR) logic inherent to this molecule.

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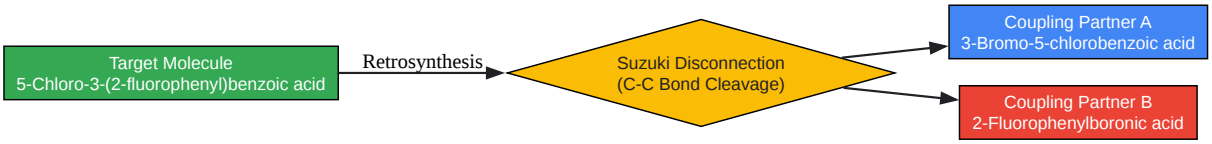
Figure 1: SAR Logic Map illustrating the functional role of each substituent on the central benzene ring.

Part 4: Validated Synthetic Protocol

The synthesis of **5-Chloro-3-(2-fluorophenyl)benzoic acid** is best achieved via a Chemoselective Suzuki-Miyaura Coupling.

The Challenge: The central ring requires two halogens if starting from a di-halo benzoate. The Solution: Utilize 3-Bromo-5-chlorobenzoic acid. The Carbon-Bromine bond is significantly more labile (reactive) toward Oxidative Addition by Palladium(0) than the Carbon-Chlorine bond. This allows us to selectively couple the aryl group at the 3-position while leaving the 5-Chloro group intact.

Retrosynthetic Strategy



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Figure 2: Retrosynthetic breakdown utilizing chemoselective halogen reactivity.

Step-by-Step Experimental Procedure

Reagents:

- Starting Material A: 3-Bromo-5-chlorobenzoic acid (1.0 eq)
- Starting Material B: 2-Fluorophenylboronic acid (1.2 eq)
- Catalyst: $Pd(dppf)Cl_2 \cdot CH_2Cl_2$ (0.05 eq) [1,1'-Bis(diphenylphosphino)ferrocene]
- Base: Potassium Carbonate (K_2CO_3) (3.0 eq)
- Solvent: 1,4-Dioxane / Water (4:1 ratio)

Protocol:

- Degassing (Critical Step):
  - In a reaction vial, combine 1,4-Dioxane and Water. Sparge with Nitrogen or Argon gas for 15 minutes. Why? Dissolved oxygen poisons the Pd(0) active species, leading to homocoupling byproducts.
- Reaction Assembly:
  - Add 3-Bromo-5-chlorobenzoic acid (235 mg, 1.0 mmol), 2-Fluorophenylboronic acid (168 mg, 1.2 mmol), and K_2CO_3 (414 mg, 3.0 mmol) to the vial.
  - Add the $Pd(dppf)Cl_2$ catalyst (41 mg, 0.05 mmol) last.
  - Seal the vial immediately and purge the headspace with inert gas.
- Thermal Cycle:
  - Heat the mixture to 90°C for 4–6 hours.
  - Process Check: Monitor by TLC (Mobile phase: 5% MeOH in DCM with 1% Acetic Acid). Look for the disappearance of the starting bromide (Rf ~0.4) and appearance of the

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product (Rf ~0.3, UV active).

- Workup (Self-Validating Purification):
  - Cool to room temperature.
  - Acidification: The reaction mixture is basic (carboxylate salt). Carefully add 1N HCl until pH ~2. Observation: A white or off-white precipitate should form as the free acid crashes out of the aqueous phase.
  - Extraction: Extract with Ethyl Acetate (3 x 10 mL).
  - Wash: Wash combined organics with Brine (saturated NaCl) to remove boronic acid residues. Dry over Na_2SO_4.
- Isolation:
  - Concentrate in vacuo.
  - Recrystallization: For high purity (>98%), recrystallize from Ethanol/Water or Toluene.

Part 5: Quality Control & Analytical Expectations

To ensure the integrity of the synthesized compound, compare results against these expected spectral signatures.

- ^1H NMR (DMSO-d_6, 400 MHz):
  - Acid Proton: Broad singlet at δ 13.0–13.5 ppm (COOH).
  - Core Protons: Three distinct signals for the central ring (due to asymmetry). Look for triplets/doublets around δ 7.8–8.1 ppm showing meta coupling (J ~2 Hz).
  - Biaryl Protons: Multiplet at δ 7.2–7.6 ppm corresponding to the 2-fluorophenyl ring.
- LC-MS (ESI-):
  - Expect a mass peak of $[M-H]^-$ = 249.0.

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- Isotope Pattern: Look for the characteristic Chlorine isotope pattern (^{35}Cl:^{37}Cl ratio of 3:1). You should see peaks at 249.0 and 251.0.

Part 6: Applications in Drug Discovery[5]

This specific scaffold is highly relevant in the design of:

- Transthyretin (TTR) Stabilizers:
  - Biaryl acids mimic the structure of thyroxine (T4). Compounds like Diflunisal and Tafamidis bind to the TTR tetramer interface. The **5-Chloro-3-(2-fluorophenyl)benzoic acid** scaffold provides the necessary geometry to bridge the two halogen-binding pockets (HBP) in TTR.
- NSAID Analogs:
  - As a derivative of the fenamate/biphenyl acid class, this structure inhibits Cyclooxygenase (COX) enzymes. The 2-fluoro group restricts rotation, potentially increasing specificity for COX-2 over COX-1 by locking the bioactive conformation.
- Kinase Inhibitors (p38 MAPK):
  - Biaryl acids often serve as the "hinge-binding" or "allosteric pocket" fragment. The carboxylic acid can interact with the conserved Glu/Lys pair, while the twisted biaryl system extends into the hydrophobic back-pocket.

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